

Protocol for In-Situ Catalyst Sulfidation with Ditert-butyl Polysulfide (TBPS)

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Compound of Interest		
Compound Name:	Di-tert-butyl polysulfide	
Cat. No.:	B1595688	Get Quote

Application Note & Protocol

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the in-situ sulfidation of hydrotreating catalysts using **Di-tert-butyl polysulfide** (TBPS). This procedure is critical for the activation of catalysts used in various hydroprocessing applications, including hydrodesulfurization (HDS) and hydrodenitrification (HDN).

Introduction

In-situ sulfidation is the process of converting metal oxide species on a fresh catalyst to their active metal sulfide form within the reactor unit.[1][2][3] **Di-tert-butyl polysulfide** (TBPS) is a widely used sulfiding agent favored for its high sulfur content, controlled decomposition, and improved safety profile compared to other agents like dimethyl disulfide (DMDS).[4][5][6] TBPS decomposes at a lower temperature, reducing the risk of metal reduction and potentially shortening the sulfidation time.[1][2][4] The primary decomposition byproducts of TBPS are hydrogen sulfide (H₂S) and isobutane, the latter of which does not dilute the hydrogen recycle gas.[2][4][7]

Comparison of Sulfiding Agents

The selection of a sulfiding agent is a critical step in catalyst activation. The following table summarizes the key properties of TBPS compared to the commonly used dimethyl disulfide



(DMDS).

Property	Di-tert-butyl Polysulfide (TBPS)	Dimethyl Disulfide (DMDS)
Sulfur Content (% wt)	54%[4][7]	68%[4][7]
Decomposition Temperature	As low as 320°F (160°C) in the presence of catalyst[4]	Around 392°F (200°C) in the presence of catalyst[4]
Flash Point	>100°C[6]	16°C[6]
Byproducts	H ₂ S, isobutane, isobutene[4][7]	H ₂ S, methane, methyl mercaptan[4][6][7]
Classification	Non-flammable liquid[4]	Flammable liquid
Odor	Diesel-like[1][2][6]	Foul, garlic-like[6]

Experimental Protocol: In-Situ Catalyst Sulfidation

This protocol outlines the sequential steps for the in-situ sulfidation of a hydrotreating catalyst bed using TBPS.

Pre-Sulfidation Preparations

- Catalyst Loading: Load the fresh catalyst into the reactor under an inert atmosphere (e.g., nitrogen) to prevent premature oxidation.
- System Leak Test: Pressurize the reactor system with an inert gas to the operating pressure and check for any leaks.
- Catalyst Drying (Dry-out):
 - Circulate hydrogen gas through the catalyst bed.[8]
 - Gradually increase the temperature to 100-120°C (212-248°F) to remove any moisture from the catalyst and the system.[8]
 - Maintain this temperature until no more water is observed in the separator.[8]



Catalyst Wetting

- Cool the reactor to below 150°C (300°F).[1][2][3]
- Introduce a sulfur-free feed (e.g., straight-run gas oil) to the reactor to wet the catalyst bed. This helps in controlling the exotherm during the initial sulfidation stage.

Sulfidation Procedure

The sulfidation process is typically carried out in two stages to ensure a controlled and complete conversion of the metal oxides.

Stage 1: Low-Temperature Sulfidation

- Establish a stable flow of hydrogen and the wetting feed through the reactor.
- Once the reactor inlet temperature approaches 205-220°C (400-428°F), begin the injection of TBPS into the feed stream.[1][2][3][4]
- Maintain the reactor temperature in the range of 205-220°C (400-428°F).[1][2][3]
- Continuously monitor the H₂S concentration in the recycle gas. The initial H₂S level will be very low as it is consumed by the catalyst.
- Hold the temperature at this plateau until "H₂S breakthrough" occurs, which is indicated by a sharp increase in the H₂S concentration in the recycle gas, typically exceeding 5000 ppm.[1]
 [2][3] This signifies the saturation of the catalyst bed with sulfur at this temperature.

Stage 2: High-Temperature Sulfidation

- After H₂S breakthrough, gradually increase the reactor temperature to the secondary sulfiding plateau, typically between 327-354°C (620-670°F).[1][2][3]
- Hold the temperature at this level for a minimum of 4 hours.[1][2][3]
- During this stage, a second H₂S breakthrough may be observed, with H₂S levels potentially exceeding 20,000 ppm, indicating the completion of the sulfidation process.[1][2][3]



• After the high-temperature hold, the sulfidation is considered complete. The TBPS injection can be stopped, and the reactor can be brought to normal operating conditions.

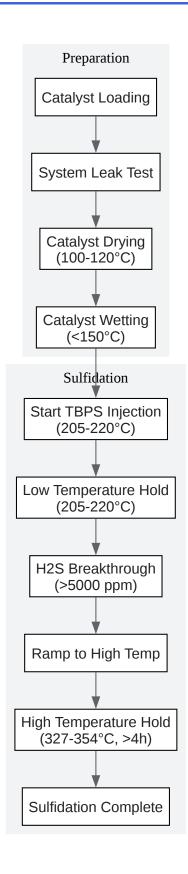
Safety Precautions

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, flame-resistant clothing, and chemical-resistant gloves when handling TBPS.[9][10]
- Ventilation: Work in a well-ventilated area to avoid inhalation of vapors.[9]
- Handling: Avoid contact with skin and eyes.[10][11][12] In case of skin contact, wash thoroughly with water.[12]
- Storage: Store TBPS in a cool, dry, and well-ventilated place away from incompatible materials.[9][10]
- Spills: In case of a spill, contain the material using an inert absorbent (e.g., sand, silica gel) and dispose of it according to local regulations.[11] TBPS is an environmentally hazardous substance and a marine pollutant.[1]
- Hydrogen Sulfide: H₂S is a highly toxic gas. Ensure continuous monitoring of H₂S levels in the work environment and have appropriate emergency response plans in place.

Experimental Workflow Diagram

The following diagram illustrates the key stages of the in-situ catalyst sulfidation process with TBPS.





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Caption: In-situ catalyst sulfidation workflow with TBPS.



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